

Application Note: Solvent Extraction with Branched C8 Amines

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Compound of Interest

Compound Name: 4-ethylhexan-1-amine

CAS No.: 1000510-56-4

Cat. No.: B6155204

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Introduction: The Steric Advantage

In solvent extraction, the basicity and steric hindrance of the amine determine its extraction power.

- Straight-Chain Amines (e.g., TOA, Alamine 336): High packing density and low steric hindrance. They form extremely stable ion pairs with mineral acids. Drawback: Stripping often requires expensive bases (NaOH) or thermal energy, as water stripping is ineffective.
- Branched C8 Amines (e.g., TEHA): The ethyl group at the 2-position creates significant steric bulk around the nitrogen center. This reduces the stability of the amine-acid complex. Advantage:^[1]^[2] The complex is stable enough to extract acid from high-concentration feeds but unstable enough to release the acid upon contact with water.

Key Compounds

Compound	Type	CAS	Key Application
Tri(2-ethylhexyl)amine (TEHA)	Tertiary	1860-26-0	Reversible recovery of HCl/H ₂ SO ₄ ; Carboxylic acid extraction. [1] [3] [4] [5] [6]
Di(2-ethylhexyl)amine (DEHA)	Secondary	106-20-7	Rare Earth Element (REE) separation; Intermediate for extractants.
2-Ethylhexylamine (2-EHA)	Primary	104-75-6	Platinum Group Metal (PGM) precipitation/extraction

Mechanism of Action

The extraction proceeds via Acid-Base Ion Pair Formation. The amine () dissolved in an organic diluent reacts with the acid () in the aqueous phase.

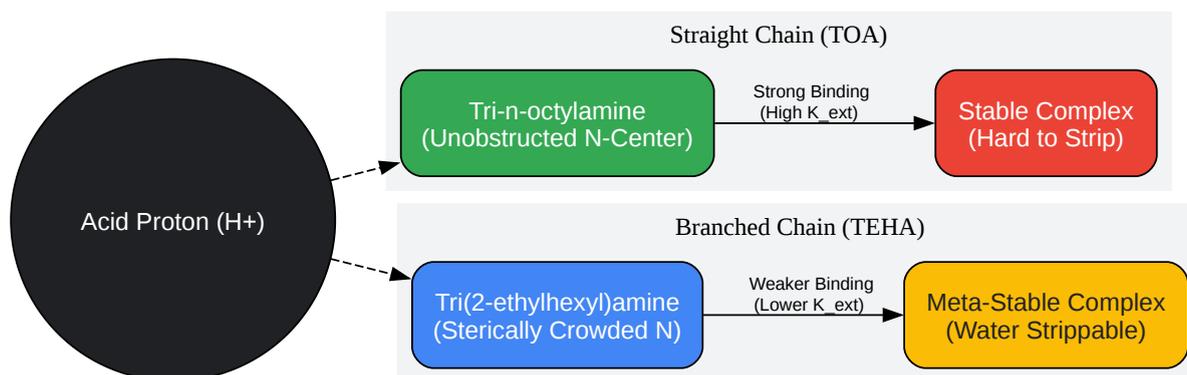
Equation:

For branched amines, the equilibrium constant () is significantly lower than for straight chains.

- Extraction (High Acidity): Equilibrium shifts right.
- Stripping (Low Acidity/Water): Equilibrium shifts left, releasing free acid.

Visualization: Steric Hindrance Effect

The following diagram illustrates why TEHA releases targets more easily than TOA.



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Caption: Comparison of binding mechanics. TEHA's branched structure creates a 'loose' complex, facilitating back-extraction.

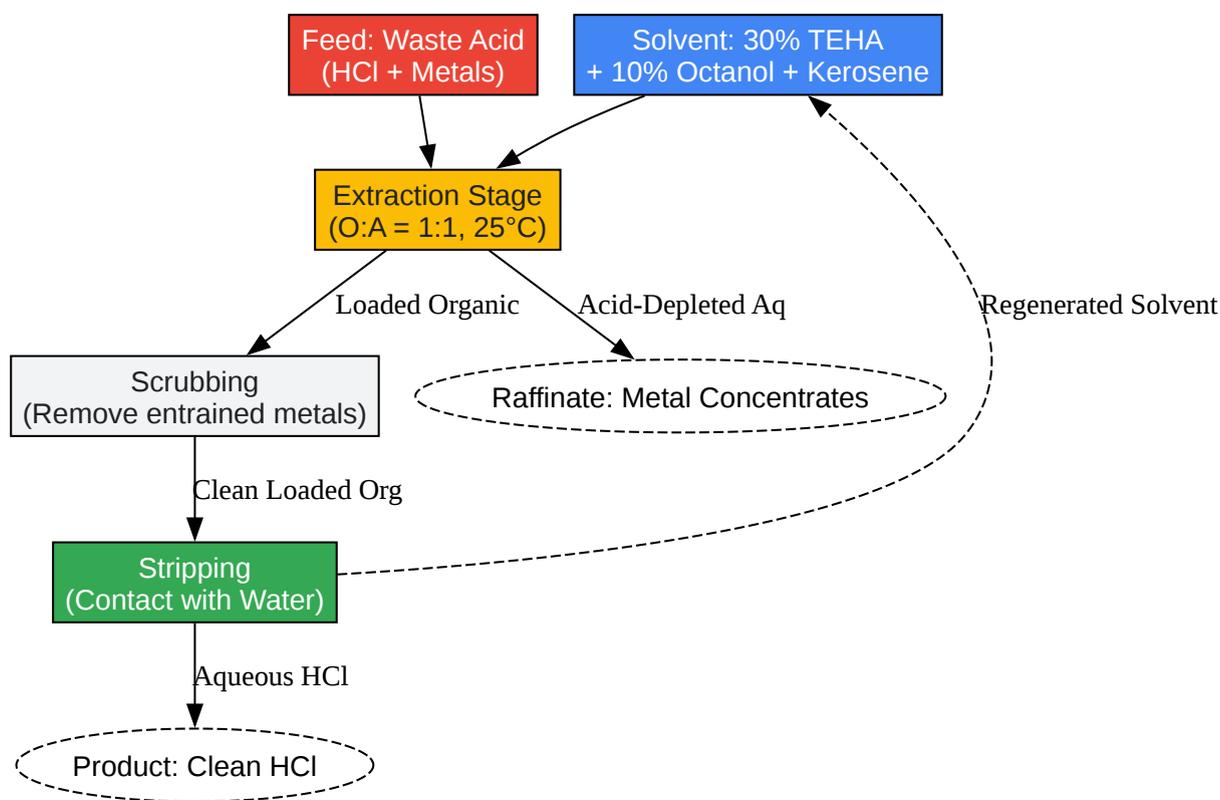
Protocol A: Reversible Recovery of HCl using TEHA

Objective: Recover Hydrochloric Acid (HCl) from metal leach liquors without using neutralizing bases. Target Audience: Hydrometallurgy and Waste Acid Recycling.[7][8]

Materials

- Extractant: Tri(2-ethylhexyl)amine (TEHA), >95% purity.
- Modifier: 1-Octanol or TBP (Tri-butyl phosphate). Critical: TEHA alone can form a third phase (solidification) with high acid loading.
- Diluent: Low-aromatic kerosene (e.g., Escaid 110 or equivalent).

Workflow Diagram



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Caption: Cyclic process for mineral acid recovery. Note the solvent regeneration loop requiring only water.

Step-by-Step Methodology

1. Solvent Preparation:

- Prepare the organic phase: 30% (v/v) TEHA + 10% (v/v) 1-Octanol + 60% Kerosene.
- Why Octanol? Pure TEHA-HCl complexes have limited solubility in non-polar kerosene. Without the modifier, the organic phase may split into two organic layers (Third Phase Formation) or precipitate solids.

2. Extraction Isotherm (Loading):

- Contact the organic phase with the acid feed (e.g., 2M HCl) at various Organic:Aqueous (O:A) ratios (1:5, 1:2, 1:1, 2:1, 5:1).
- Shake vigorously for 5 minutes at 25°C.
- Separate phases.[1][8] Titrate the aqueous raffinate with NaOH to determine remaining acid concentration.
- Expected Result: TEHA will extract >90% of acid at high concentrations but efficiency drops as [H+] decreases (unlike Alamine 336 which extracts even at low pH).

3. Scrubbing (Impurity Removal):

- If the feed contains metals (Fe, Zn), small amounts may be physically entrained.
- Contact the loaded organic phase with a small volume of water or dilute acid (O:A = 5:1). This washes out entrained metal salts without stripping significant amounts of acid.

4. Water Stripping:

- Contact the scrubbed organic phase with pure deionized water at O:A = 1:1 or 1:2.
- Because TEHA is a weak base (due to branching), the hydrolysis of the amine salt occurs:
- Repeat 2-3 times to fully recover the acid.

Protocol B: Selective PGM Separation with 2-Ethylhexylamine

Objective: Selectively extract/precipitate Platinum (Pt) or Rhodium (Rh) from mixed chloride solutions.[9] Compound: 2-Ethylhexylamine (2-EHA) (Primary Amine).[10]

Scientific Rationale

Primary amines like 2-EHA can act as precipitants or extractants depending on concentration. The branched structure provides high selectivity for Pt(IV) over Pd(II) due to specific steric

fitting with the octahedral

anion.

Methodology

- Feed Adjustment: Adjust the PGM chloride solution to 3M - 6M HCl.
- Reagent Addition: Add 2-EHA directly or dissolved in diluent.
 - Precipitation Route: Add pure 2-EHA dropwise. An ion-pair precipitate forms. This is specific to Pt(IV) in the presence of Pd(II).
 - Solvent Extraction Route: Dissolve 0.1M 2-EHA in Xylene/Octanol.
- Phase Contact: Shake for 10 minutes.
- Separation:
 - If precipitating: Filter the yellow/orange solid. Wash with 6M HCl.[9]
 - If extracting: Separate phases.[8] Pt(IV) transfers to the organic phase; Pd(II) largely remains in the aqueous phase.

Comparative Data: Branched vs. Straight Chain

The following table highlights why one would choose a branched amine over a standard industrial amine.

Feature	Alamine 336 (Straight C8-C10)	TEHA (Branched C8)
Basicity (pK _b)	Higher (Stronger Base)	Lower (Weaker Base)
Acid Extraction	Extracts strongly; hard to strip.	Extracts moderately; Water strippable.
Selectivity	Low (Extracts many anions).	High (Steric exclusion of bulky anions).
Third Phase Risk	Moderate	High (Requires modifiers like Octanol/TBP).
Stripping Agent	NaOH or Na ₂ CO ₃ required. [11]	Hot Water often sufficient.

Troubleshooting & Best Practices

Third Phase Formation (The "Crud" Layer)

Branched amines are prone to forming a third, heavy organic phase when highly loaded with acid or metal complexes.

- Diagnosis: A middle layer forms between the kerosene and aqueous phase.
- Remedy:
 - Increase Modifier: Increase 1-Octanol or Isodecanol concentration from 10% to 20-30%.
 - Switch Diluent: Use an aromatic diluent (Solvesso 150) instead of aliphatic kerosene, though this may reduce environmental compliance.
 - Temperature: Operate extraction at slightly elevated temperatures (30-40°C) to increase solubility.

Emulsification

- Cause: High viscosity of the branched amine salts.

- Fix: Ensure the amine concentration does not exceed 30-40% v/v. Use a centrifuge for phase separation if gravity settling > 5 mins.

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